

4-Methoxypicolinohydrazide chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Methoxypicolinohydrazide

Cat. No.: B1313614

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An In-depth Technical Guide to 4-Methoxypicolinohydrazide

This technical guide provides a comprehensive overview of **4-Methoxypicolinohydrazide**, including its chemical structure, IUPAC name, and physicochemical properties. It also details a plausible experimental protocol for its synthesis and presents a visual representation of the synthetic workflow. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and IUPAC Name

4-Methoxypicolinohydrazide is a pyridine derivative characterized by a methoxy group at the 4-position and a hydrazide group at the 2-position of the pyridine ring.

Chemical Structure:

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IUPAC Name: 4-methoxypyridine-2-carbohydrazide^[1]

Synonyms: **4-Methoxypicolinohydrazide**, 4-Methoxy-pyridine-2-carboxylic acid hydrazide

Physicochemical and Quantitative Data

Detailed experimental data for **4-Methoxypicolinohydrazide** is not extensively available in public literature. The following table summarizes the key known identifiers and computed properties for this compound. For context, physicochemical properties of the related starting material, 4-methoxypyridine, are also provided.

Property	Value	Source
4-Methoxypicolinohydrazide		
CAS Number	187973-18-8	[1]
Molecular Formula	C ₇ H ₉ N ₃ O ₂	[1]
Molecular Weight	167.17 g/mol	[1]
SMILES	COc1ccnc(c1)C(=O)NN	[1]
4-Methoxypyridine (Starting Material)		
Melting Point	4 °C	[2]
Boiling Point	191 °C	[2]
Density	1.075 g/cm ³	[2]

Experimental Protocol: Synthesis of 4-Methoxypicolinohydrazide

A specific, detailed experimental protocol for the synthesis of **4-Methoxypicolinohydrazide** is not readily available in peer-reviewed literature. However, a plausible and standard synthetic route can be inferred from the synthesis of analogous carbohydrazide compounds. The proposed method involves the reaction of a methyl 4-methoxypicolinate with hydrazine hydrate.

Materials:

- Methyl 4-methoxypicolinate
- Hydrazine hydrate (80% solution in water)
- Ethanol
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Heating mantle
- Büchner funnel and filter paper
- Crystallizing dish

Procedure:

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve methyl 4-methoxypicolinate (1 equivalent) in ethanol (20 mL).
- **Addition of Hydrazine Hydrate:** To the stirred solution, add hydrazine hydrate (3 equivalents) dropwise at room temperature.
- **Reflux:** Heat the reaction mixture to reflux using a heating mantle and maintain the reflux for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Cooling and Crystallization:** After the reaction is complete, cool the mixture to room temperature, and then further cool it in an ice bath for 30 minutes to promote crystallization of the product.
- **Isolation of Product:** Collect the precipitated solid by vacuum filtration using a Büchner funnel.

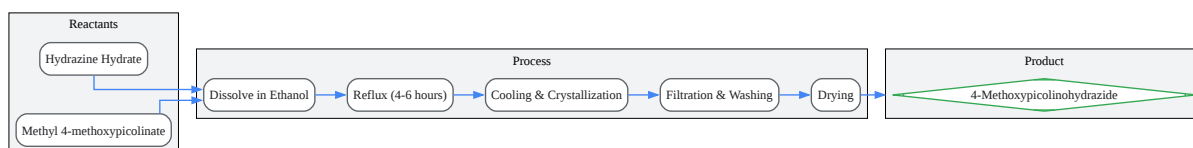
- Washing: Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials and impurities.
- Drying: Dry the purified **4-Methoxypicolinohydrazide** in a desiccator under vacuum to obtain the final product.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity, mechanism of action, or any associated signaling pathways for **4-Methoxypicolinohydrazide**. Research on similar pyridine carbohydrazide derivatives suggests potential applications as anticonvulsant agents; however, the specific biological profile of the 4-methoxy substituted compound remains to be investigated.[3]

Visualized Experimental Workflow

The following diagram illustrates the proposed synthetic workflow for **4-Methoxypicolinohydrazide**.



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Synthesis of **4-Methoxypicolinohydrazide**.

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